

Technical Whitepaper: Solubility Profiling of 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

CAS No.: 150557-75-8

Cat. No.: B350431

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Executive Summary

1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine is a critical pharmaceutical intermediate, structurally characteristic of aryl-piperazine scaffolds used in psychotropic and antihistamine drug development (e.g., Lurasidone, Trazodone analogs). Its solubility profile is governed by the interplay between the lipophilic 2-chlorophenyl moiety and the polar, hydrogen-bond-accepting methylsulfonyl group.^[1]

This guide provides a comprehensive analysis of its solubility behavior, establishing a standardized protocol for solvent selection in purification, crystallization, and formulation processes.^[1]

Physicochemical Profile & Structural Analysis^[1]^[2]^[3]

Understanding the molecular architecture is the first step in predicting solubility behavior.^[1]

The molecule consists of a central piperazine ring substituted at the N1 and N4 positions.^[1]

Property	Value (Estimated/Calc.)	Structural Implication
Molecular Formula	C ₁₁ H ₁₅ ClN ₂ O ₂ S	Moderate Molecular Weight
Molecular Weight	~274.77 g/mol	Small molecule, likely crystalline solid
LogP (Octanol/Water)	~1.8 – 2.2	Lipophilic: Poor water solubility; good organic solubility
pKa (Piperazine N1)	~2.5 – 3.0 (Aniline-like)	Weakly Basic: N1 is attached to an electron-withdrawing chlorophenyl ring, reducing basicity. [1] [2]
pKa (Sulfonamide N4)	Neutral	The sulfonyl group removes basicity from N4.
H-Bond Donors	0	No -NH or -OH groups (aprotic).
H-Bond Acceptors	4 (O=S=O, N)	Good solubility in protic solvents (Alcohols). [1]

Structural Logic[\[1\]](#)

- The Sulfonyl Group (SO₂Me): Acts as a strong dipole, enhancing solubility in polar aprotic solvents (DMSO, DMF) and polar protic solvents (Methanol) compared to a simple alkyl-piperazine.[\[1\]](#)
- The 2-Chlorophenyl Group: Provides significant lipophilicity and pi-pi stacking potential, driving solubility in chlorinated solvents (DCM) and aromatics (Toluene), while limiting water solubility.[\[1\]](#)

Solubility Profile in Different Solvents

The following data categorizes solvent compatibility based on the "Like Dissolves Like" principle and Hansen Solubility Parameters (HSP).

Table 1: Predicted Solubility Classification

Note: Solubility is temperature-dependent. Values are estimates for 25°C.

Solvent Class	Specific Solvent	Solubility Rating	Mechanism of Action
Polar Aprotic	DMSO	Very High (>100 mg/mL)	Strong dipole-dipole interactions with sulfonyl group.
DMF / NMP	Very High (>100 mg/mL)	Excellent solvation of the piperazine core. [1]	
Chlorinated	Dichloromethane (DCM)	High (>50 mg/mL)	Dispersion forces interact with the chlorophenyl ring. [1]
Chloroform	High (>50 mg/mL)	Similar to DCM; excellent for extraction. [1]	
Polar Protic	Methanol	Moderate-High (20-50 mg/mL)	H-bonding with sulfonyl oxygens.
Ethanol	Moderate (10-30 mg/mL)	Good solvent for recrystallization (often with water). [1]	
Isopropanol (IPA)	Low-Moderate (5-15 mg/mL)	Reduced solubility due to steric bulk; good anti-solvent.	
Ethers/Esters	Ethyl Acetate	Moderate (10-25 mg/mL)	Standard organic solvent for extraction.
THF	High (>50 mg/mL)	Excellent general solvent for this class. [1]	
Aqueous	Water (pH 7)	Very Low (<0.1 mg/mL)	Hydrophobic dominance of the chlorophenyl group. [1]
Water (pH 1-2)	Low (<1 mg/mL)	N1 is weakly basic; protonation is difficult	

due to phenyl ring.[\[1\]](#)

Non-Polar

n-Hexane / Heptane

Insoluble

Lack of polar interactions; effective anti-solvent.

Experimental Protocols (Self-Validating Systems)

To determine the exact solubility for regulatory or process control, use the Equilibrium Solubility Method (Shake-Flask).[\[1\]](#) This protocol ensures thermodynamic stability is reached.[\[1\]](#)

Protocol A: Shake-Flask Solubility Determination

- Preparation: Weigh ~50 mg of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine** into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of the target solvent.[\[1\]](#)
- Equilibration:
 - Seal vial tightly.[\[1\]](#)
 - Agitate at $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ for 24 hours (orbital shaker at 200 rpm).
 - Visual Check: If fully dissolved, add more solid until a suspension persists (saturation).[\[1\]](#)
- Separation:
 - Centrifuge at 10,000 rpm for 10 minutes OR filter through a $0.45\ \mu\text{m}$ PTFE filter (pre-saturated).
 - Critical Step: Ensure the filter does not adsorb the compound (validate with a standard solution).[\[1\]](#)
- Quantification:
 - Dilute the filtrate (e.g., 1:100) with Mobile Phase.[\[1\]](#)

- Analyze via HPLC-UV (254 nm).

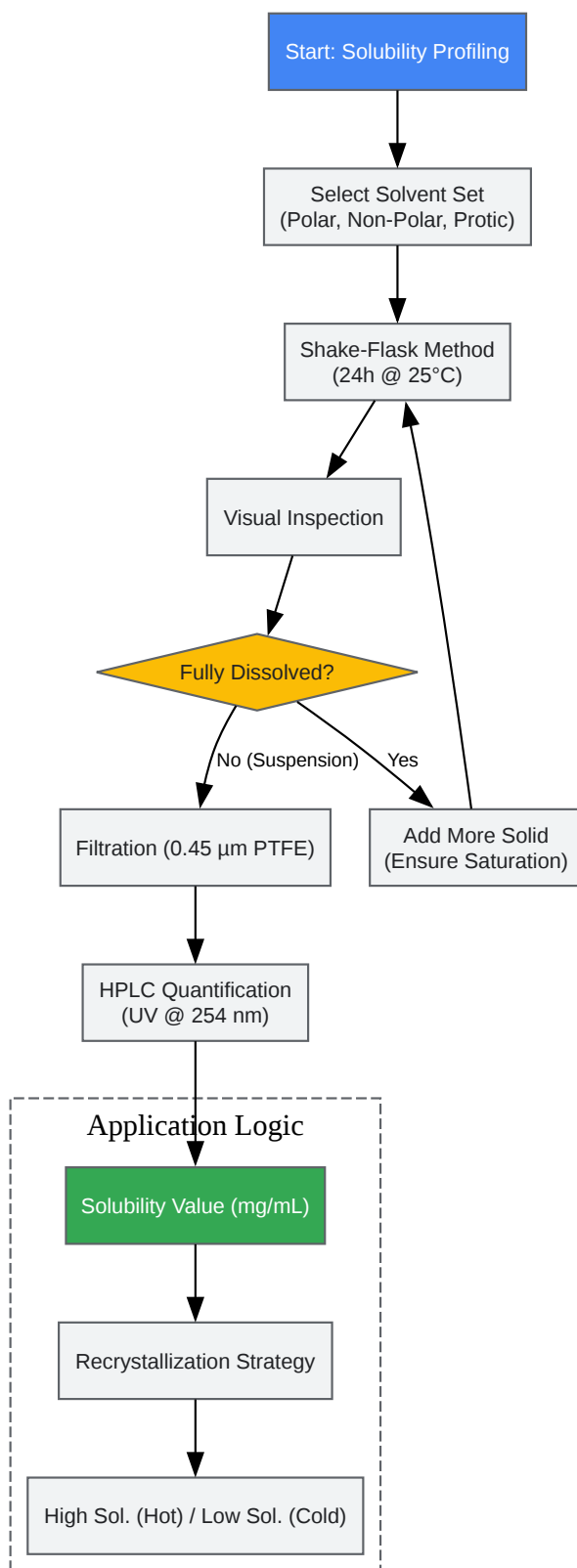
Protocol B: Recrystallization Solvent Screening

Objective: To find the optimal solvent system for purification.

- Primary Solvent: Methanol or Ethanol (Dissolves compound at high T, moderate at low T).[1]
- Anti-Solvent: Water or Heptane (Low solubility).[1]
- Procedure: Dissolve 1g in minimal hot Ethanol (60°C). Slowly add Water until turbidity appears.[1] Cool to 0°C. Harvest crystals.

Visualization: Solubility Determination Workflow

The following diagram illustrates the logical flow for determining solubility and selecting a crystallization system.



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Caption: Workflow for thermodynamic solubility determination and application to crystallization strategy.

References

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